

Technical Support Center: Dissolving Ivacaftor Hydrate for Research Use

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Compound of Interest

Compound Name: *Ivacaftor*

Cat. No.: *B1684365*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to dissolving **Ivacaftor** hydrate for experimental use. Below you will find frequently asked questions (FAQs), detailed experimental protocols, and troubleshooting guides to address common challenges encountered in the laboratory.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent to dissolve **Ivacaftor** hydrate for in vitro studies?

A1: Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing stock solutions of **Ivacaftor** hydrate for in vitro research.[1][2][3][4] **Ivacaftor** is highly soluble in DMSO, allowing for the creation of concentrated stock solutions that can be further diluted into aqueous cell culture media.

Q2: What is the solubility of **Ivacaftor** hydrate in common laboratory solvents?

A2: **Ivacaftor** hydrate is a hydrophobic compound with very low solubility in water.[5] Its solubility is significantly higher in organic solvents. Please refer to the data summary table below for specific solubility information.

Q3: My **Ivacaftor** hydrate precipitated when I added the DMSO stock solution to my cell culture medium. Why did this happen and how can I prevent it?

A3: This is a common issue known as "crashing out" that occurs when a concentrated organic stock of a hydrophobic compound is rapidly diluted into an aqueous solution. To prevent this, it is crucial to perform a serial dilution and ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$) to avoid solvent toxicity. A detailed protocol for dilution is provided below.

Q4: What is the difference between **Ivacaftor** and **Ivacaftor** hydrate, and does it affect how I dissolve it?

A4: **Ivacaftor** hydrate is a form of **Ivacaftor** that contains water molecules within its crystal structure. For the purpose of dissolving the compound for research, the procedure is the same for both forms. The primary challenge remains its inherent hydrophobicity.

Q5: How should I store my **Ivacaftor** hydrate stock solution?

A5: **Ivacaftor** hydrate stock solutions, typically prepared in DMSO, should be stored at -20°C or -80°C for long-term stability. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Data Presentation: Solubility of Ivacaftor

The following table summarizes the solubility of **Ivacaftor** in various solvents as reported by different suppliers. Note that solubility can be affected by factors such as temperature, sonication, and the specific form of the compound (e.g., hydrate, crystalline vs. amorphous).

Solvent	Concentration (mg/mL)	Concentration (mM)	Source
DMSO	~25	~63.7	Cayman Chemical
DMSO	39.25	100	Tocris Bioscience
DMSO	50	127.39	MedchemExpress
DMSO	252	642.05	TargetMol (with sonication)
Ethanol	~0.1	~0.25	Cayman Chemical
Ethanol	1.96	5	Tocris Bioscience
Water	< 0.001	Insoluble	Multiple Sources

Experimental Protocols

Protocol 1: Preparation of a Concentrated Ivacaftor Hydrate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ivacaftor** hydrate in DMSO.

Materials:

- **Ivacaftor** hydrate powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **Ivacaftor** hydrate. The molecular weight of **Ivacaftor** is 392.5 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 392.5 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.925 \text{ mg}$
- Weigh the **Ivacaftor** hydrate powder accurately and transfer it to a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 3.925 mg of **Ivacaftor** hydrate.
- Vortex the solution vigorously until the powder is completely dissolved. Visual inspection should show a clear solution with no visible particles.
- If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C in tightly sealed tubes.

Protocol 2: Serial Dilution of **Ivacaftor** Hydrate Stock Solution for Cell Culture Assays

This protocol provides a step-by-step guide to dilute the 10 mM DMSO stock solution into your aqueous cell culture medium to achieve the desired final concentration while minimizing precipitation.

Materials:

- 10 mM **Ivacaftor** hydrate stock solution in DMSO
- Pre-warmed (37°C) sterile cell culture medium (with or without serum, as required by your experiment)
- Sterile conical tubes or microcentrifuge tubes

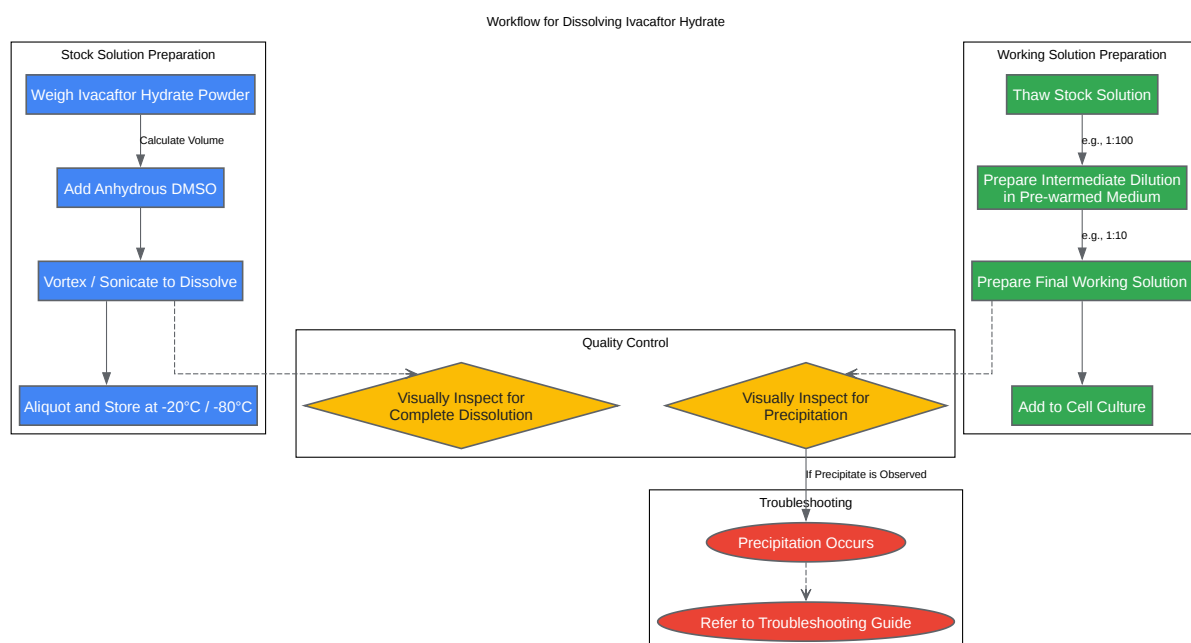
Procedure:

- Determine the final desired concentration of **Ivacaftor** hydrate for your experiment (e.g., 10 μM).
- Prepare an intermediate dilution of the stock solution in cell culture medium. This is a critical step to avoid precipitation.
 - For a final concentration of 10 μM , you can make a 1:100 intermediate dilution of your 10 mM stock to get a 100 μM solution. To do this, add 2 μL of the 10 mM stock solution to 198 μL of pre-warmed cell culture medium. Mix gently by pipetting up and down.
- Prepare the final working solution. Add the required volume of the intermediate dilution to your final volume of cell culture medium.
 - To achieve a final concentration of 10 μM from a 100 μM intermediate stock, you would perform a 1:10 dilution. For example, add 100 μL of the 100 μM intermediate solution to 900 μL of cell culture medium to get a final volume of 1 mL.
- Always prepare a vehicle control. This control should contain the same final concentration of DMSO as your experimental samples. In the example above, the final DMSO concentration would be 0.1%.
- Visually inspect the final working solution for any signs of precipitation before adding it to your cells.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Ivacaftor hydrate powder will not dissolve in DMSO.	Insufficient mixing or sonication.	Continue to vortex and/or sonicate the solution. Gentle warming to 37°C may also help.
The concentration is too high for the volume of DMSO.	Re-calculate the required mass and volume. Add more DMSO to decrease the concentration.	
Precipitate forms immediately upon adding DMSO stock to cell culture medium.	Rapid dilution and solvent exchange ("crashing out").	Follow the serial dilution protocol provided above. Always add the DMSO stock to the aqueous medium, not the other way around.
The final concentration of Ivacaftor hydrate exceeds its aqueous solubility.	Decrease the final working concentration of the compound.	
The cell culture medium is cold.	Always use pre-warmed (37°C) cell culture medium for dilutions.	
Precipitate forms over time in the incubator.	The compound is unstable in the aqueous environment at 37°C.	Prepare fresh working solutions immediately before use.
Interaction with components in the cell culture medium (e.g., serum proteins).	Consider reducing the serum concentration if your experiment allows.	

Visualizations



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Caption: A step-by-step workflow for dissolving **Ivacaftor** hydrate.

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References

- 1. ClinPGx [clinpgx.org]
- 2. benchchem.com [benchchem.com]
- 3. PharmGKB summary: ivacaftor pathway, pharmacokinetics/pharmacodynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. quora.com [quora.com]
- 5. Solubility of Hydrophobic Compounds in Aqueous Solution Using Combinations of Self-assembling Peptide and Amino Acid - PMC [pmc.ncbi.nlm.nih.gov]
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